

Application Notes and Protocols: 4-Propyl-4-heptanol in Pharmaceutical Development

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Compound of Interest

Compound Name: 4-Propyl-4-heptanol

Cat. No.: B1594163

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Introduction

4-Propyl-4-heptanol is a tertiary alcohol with a unique solvent profile characterized by its low polarity and hydrogen bond accepting capabilities. These properties make it a valuable tool in the crystallization and purification of non-polar active pharmaceutical ingredients (APIs), particularly where traditional solvents may be ineffective. This document outlines the application of **4-Propyl-4-heptanol** as a specialized solvent in the pharmaceutical industry, providing detailed protocols and comparative data for its use in the crystallization of a model non-polar compound, "Compound X."

Physicochemical Properties of 4-Propyl-4-heptanol

Property	Value
Molecular Formula	C ₁₀ H ₂₂ O
Molecular Weight	158.28 g/mol
Boiling Point	205-207 °C
Density	0.83 g/mL
Water Solubility	Low
Polarity	Low

Application: Crystallization of a Non-Polar API (Compound X)

4-Propyl-4-heptanol has been identified as an effective solvent for the crystallization of "Compound X," a poorly soluble API. Its unique properties allow for the formation of highly pure, crystalline material with a desirable morphology. The following sections provide a detailed protocol and comparative data for this application.

Experimental Protocol: Crystallization of Compound X

- Dissolution:
 - Suspend 10 g of crude "Compound X" in 100 mL of **4-Propyl-4-heptanol** in a 250 mL jacketed glass reactor.
 - Heat the mixture to 80°C with gentle stirring (200 rpm) until all solids are dissolved.
- Cooling Crystallization:
 - Cool the solution from 80°C to 20°C over a period of 4 hours (cooling rate of 15°C/hour).
 - Hold the suspension at 20°C for 2 hours to allow for crystal growth.
- Isolation and Drying:
 - Filter the crystalline slurry through a Buchner funnel fitted with a Whatman No. 1 filter paper.
 - Wash the filter cake with 20 mL of cold (4°C) heptane to remove residual solvent.
 - Dry the crystals under vacuum at 40°C for 12 hours.

Workflow for Crystallization of Compound X

Dissolution of Crude Compound X
in 4-Propyl-4-heptanol at 80°C

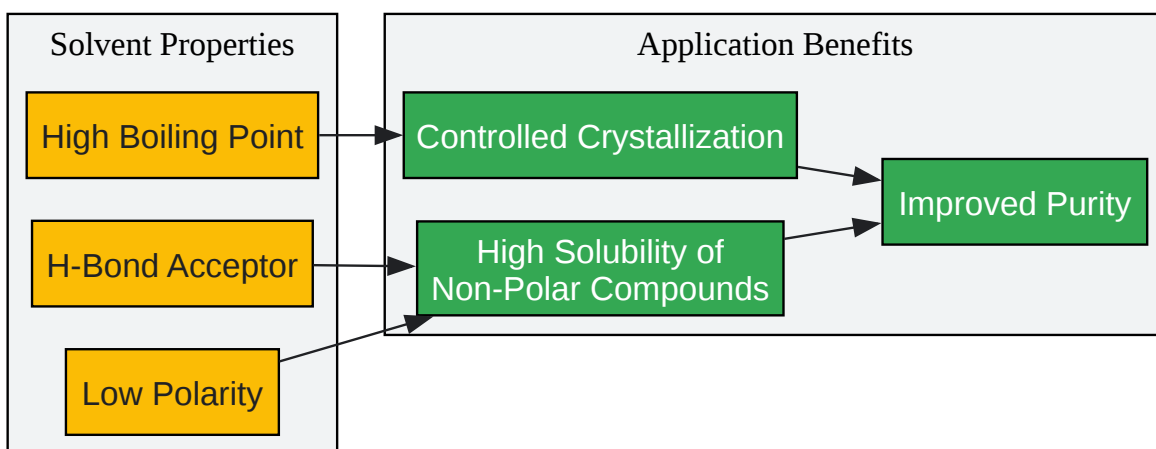
Controlled Cooling to 20°C
(15°C/hour)

Crystal Slurry Filtration

Heptane Wash

Vacuum Drying at 40°C

Pure Crystalline Compound X



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